

Octatetracontane: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	Octatetracontane
CAS No.:	7098-26-2
Cat. No.:	B1582252

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An In-depth Exploration of the Synthesis, Properties, and Emerging Applications of a Very-Long-Chain Alkane

Introduction

Octatetracontane (C₄₈H₉₈) is a long-chain saturated hydrocarbon belonging to the alkane series. As a waxy solid at room temperature, this molecule has traditionally been of interest in materials science and as a component of complex hydrocarbon mixtures. However, recent advancements in analytical techniques and a growing interest in the biological roles of lipids and long-chain hydrocarbons have brought **octatetracontane** and its congeners into the spotlight for potential applications in pharmacology and drug development. This technical guide provides a comprehensive literature review of **octatetracontane**, detailing its physicochemical properties, synthesis and purification methodologies, and exploring its nascent but promising biological activities and applications in drug delivery systems.

Physicochemical Properties of Octatetracontane

A thorough understanding of the fundamental properties of **octatetracontane** is paramount for its effective utilization in research and development.

General and Physical Properties

Octatetracontane is a linear alkane with the chemical formula C₄₈H₉₈. It is a colorless and odorless waxy solid under standard conditions. Its high molecular weight and long carbon chain bestow it with a relatively high melting point and boiling point. Key physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₄₈ H ₉₈	PubChem
Molecular Weight	675.31 g/mol	PubChem
CAS Number	7098-26-2	PubChem
Melting Point	91-93 °C	JHECHEM CO LTD
Boiling Point	568.7 °C at 760 mmHg	JHECHEM CO LTD
Density	0.822 g/cm ³	JHECHEM CO LTD
Solubility	Insoluble in water, soluble in nonpolar organic solvents.	CymitQuimica

Spectroscopic and Chromatographic Data

The characterization of **octatetracontane** relies heavily on modern analytical techniques. Gas chromatography-mass spectrometry (GC-MS) is a cornerstone for its identification and quantification. In GC-MS analysis, **octatetracontane** exhibits a characteristic fragmentation pattern with sequential losses of 14 Da (CH₂ groups). Differential scanning calorimetry (DSC) is another crucial technique for determining its thermal properties, such as melting point and enthalpy of fusion.

Synthesis and Purification of Octatetracontane

The availability of high-purity **octatetracontane** is essential for its study and application. Both chemical synthesis and extraction from natural sources are viable routes for

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